

Preparation of CP-465022 Hydrochloride Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: CP-465022 hydrochloride

CAS No.: 1785666-59-2

Cat. No.: B6416092

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **CP-465022 hydrochloride**, a potent and selective non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.^{[1][2][3][4]} Accurate preparation of this stock solution is critical for ensuring reproducible results in preclinical research investigating its anticonvulsant properties and its role in modulating AMPA receptor-mediated signaling.^{[2][5][6]}

Chemical and Physical Properties

A summary of the key quantitative data for **CP-465022 hydrochloride** is presented in the table below for easy reference.

Property	Value
Molecular Weight	499.41 g/mol [1][2]
Molecular Formula	C ₂₆ H ₂₄ ClFN ₄ O·HCl[1]
Purity	≥98% (HPLC)[2]
Solubility in DMSO	Up to 100 mM[1][2]
Solubility in Water	Up to 10 mM[1]
IC ₅₀ (AMPA Receptor)	25 nM (in rat cortical neurons)[1][2][3][4]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CP-465022 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **CP-465022 hydrochloride** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure a clean and dry workspace. Allow the vial of **CP-465022 hydrochloride** to equilibrate to room temperature

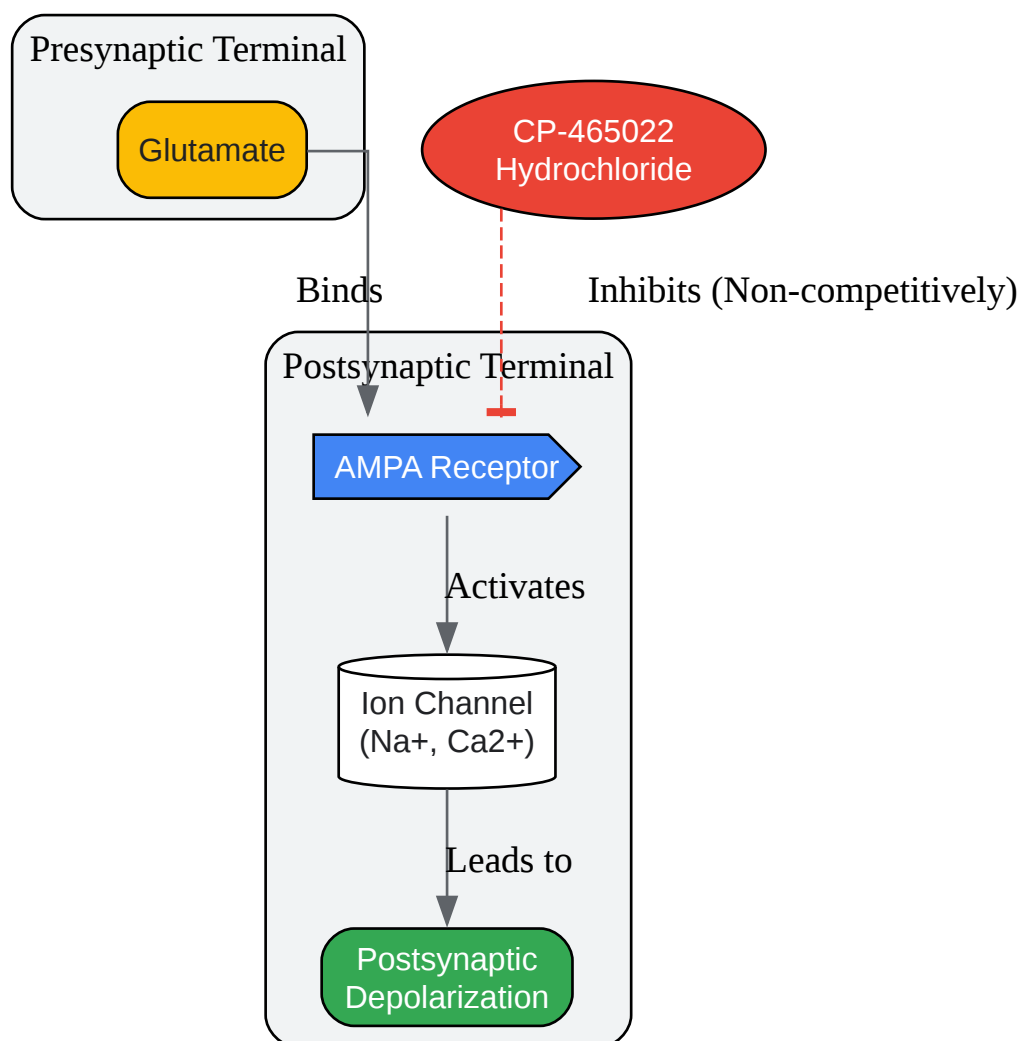
before opening to prevent condensation of moisture, as the compound should be stored desiccated.[2]

- Weighing the Compound: Carefully weigh out the desired amount of **CP-465022 hydrochloride** using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.99 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 499.41 \text{ g/mol} = 4.99 \text{ mg}$
- Dissolving the Compound: Add the weighed **CP-465022 hydrochloride** to a sterile microcentrifuge tube or vial. Using a calibrated micropipette, add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution.
- Aliquoting and Storage: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber or foil-covered microcentrifuge tubes.
- Storage Conditions:
 - Solid Compound: Store the powdered **CP-465022 hydrochloride** desiccated at room temperature.[2]
 - Stock Solution: Store the aliquoted stock solutions at -20°C.[1] It is recommended to use the prepared solutions on the same day if possible, but they can be stored at -20°C for up to one month.[1]
- Handling of Stored Solutions: When ready to use a stored aliquot, allow it to equilibrate to room temperature.[1] Before use, ensure that the solution is free of any precipitate that may have formed during storage.[1]

Mechanism of Action: AMPA Receptor Antagonism

CP-465022 hydrochloride acts as a non-competitive antagonist of the AMPA receptor.[1][4]

This means it inhibits receptor function without directly competing with the binding of the endogenous agonist, glutamate. The following diagram illustrates the inhibitory effect of CP-465022 on the AMPA receptor signaling pathway.

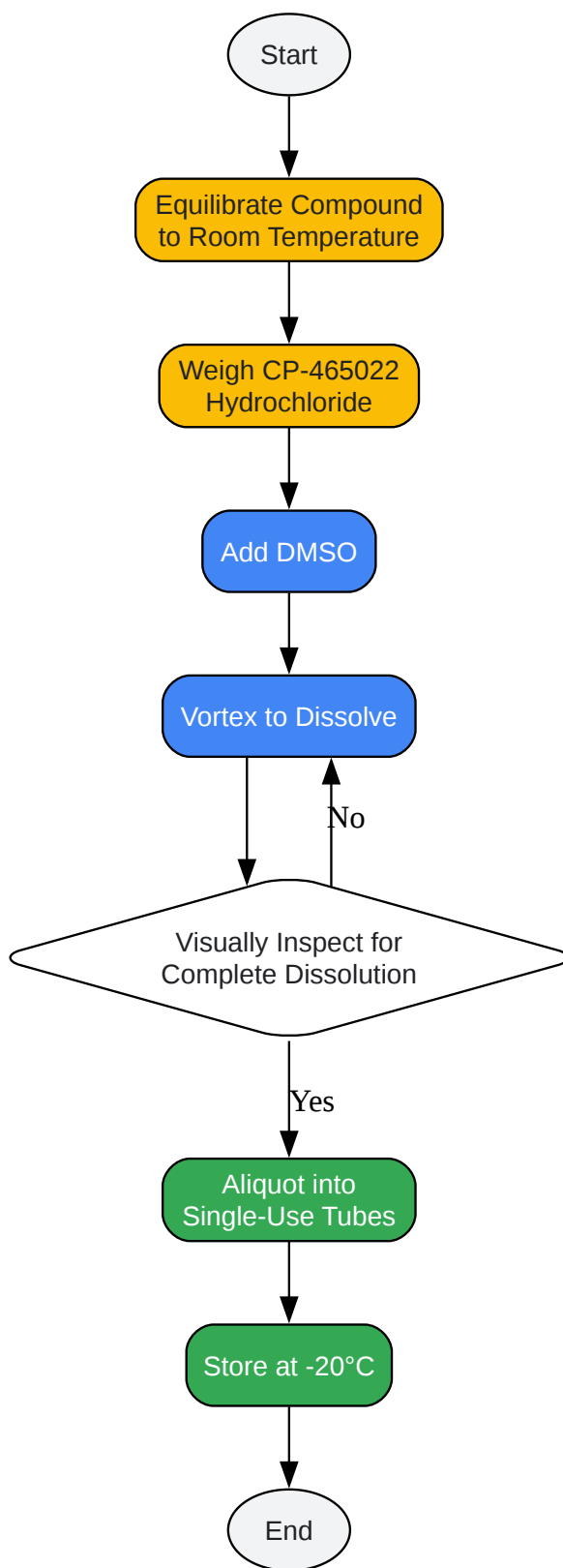


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Caption: Inhibition of AMPA receptor by **CP-465022 hydrochloride**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow of the experimental protocol for preparing the **CP-465022 hydrochloride** stock solution.



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